Solubility Profile of Amphetamine Phosphate: A Technical Guide

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Compound of Interest

Compound Name:	*Amphetamine phosphate*
CAS No.:	*139-10-6*
Cat. No.:	*B8586269*

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This technical guide provides a comprehensive overview of the solubility of **amphetamine phosphate** in various solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document summarizes the available qualitative and semi-quantitative solubility information and presents a detailed, standardized experimental protocol for determining the precise solubility of **amphetamine phosphate** in a laboratory setting.

Core Data Summary

The solubility of **amphetamine phosphate** is significantly influenced by the polarity of the solvent. It exhibits high solubility in polar protic solvents like water and ethanol, and low solubility in non-polar organic solvents.

Table 1: Solubility of **Amphetamine Phosphate** in Various Solvents

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Solvent	Chemical Formula	Type	Solubility Description	Approximate Solubility (g/100 mL)	Citation
Water	H_2O	Polar Protic	Freely Soluble / Very Soluble	> 10	[1][2]
Ethanol	C_2H_5OH	Polar Protic	Very Easily Soluble / Slightly Soluble	1 - 10 / 0.1 - 1	[1][3]
Methanol	CH_3OH	Polar Protic	Slightly Soluble	0.1 - 1	[4]
Benzene	C_6H_6	Non-polar	Insoluble / Practically Insoluble	< 0.01	[1][3]
Chloroform	$CHCl_3$	Non-polar	Insoluble / Practically Insoluble	< 0.01	[1][3]
Diethyl Ether	$(C_2H_5)_2O$	Non-polar	Insoluble / Practically Insoluble	< 0.01	[1][3]

Note on Solubility Terms: The descriptive terms used in Table 1 are based on the United States Pharmacopeia (USP) and British Pharmacopoeia (BP) definitions:

- Very Soluble: Less than 1 part of solvent required to dissolve 1 part of solute.
- Freely Soluble: From 1 to 10 parts of solvent required to dissolve 1 part of solute.
- Soluble: From 10 to 30 parts of solvent required to dissolve 1 part of solute.
- Sparingly Soluble: From 30 to 100 parts of solvent required to dissolve 1 part of solute.
- Slightly Soluble: From 100 to 1000 parts of solvent required to dissolve 1 part of solute.

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- Very Slightly Soluble: From 1000 to 10,000 parts of solvent required to dissolve 1 part of solute.
- Practically Insoluble, or Insoluble: More than 10,000 parts of solvent required to dissolve 1 part of solute.

Experimental Protocol: Determination of Equilibrium Solubility via the Shake-Flask Method

The following protocol is a standardized procedure for determining the equilibrium solubility of a solid compound, such as **amphetamine phosphate**, in a given solvent. This method is widely accepted and recommended by regulatory bodies like the FDA and is detailed in the United States Pharmacopeia (USP).

1. Materials and Equipment:

- **Amphetamine phosphate** (pure, crystalline solid)
- Solvent of interest (e.g., water, ethanol, methanol)
- Analytical balance (accurate to ±0.1 mg)
- Vials with screw caps or glass-stoppered flasks
- Constant temperature shaker bath or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Calibrated pH meter (for aqueous solutions)
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)
- Volumetric flasks and pipettes

2. Procedure:

- Preparation of Saturated Solution:

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- Add an excess amount of **amphetamine phosphate** to a series of vials or flasks. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
- Add a known volume of the solvent to each vial.
- Tightly seal the vials to prevent solvent evaporation.

- Equilibration:
  - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
  - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle.
  - Carefully separate the saturated solution from the undissolved solid. This can be achieved by:
    - Centrifugation: Centrifuge the samples at a high speed to pellet the solid.
    - Filtration: Withdraw an aliquot of the supernatant using a syringe and filter it through a membrane filter that does not adsorb the solute. The first few drops of the filtrate should be discarded.

- Analysis:
  - Accurately dilute the clear, saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
  - Determine the concentration of **amphetamine phosphate** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry or HPLC.

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- Calculate the solubility of **amphetamine phosphate** in the solvent, expressed in g/100 mL or other appropriate units, taking into account the dilution factor.

- Data Reporting:
  - Report the solubility value as the average of at least three replicate determinations.
  - Specify the temperature at which the solubility was determined.
  - For aqueous solutions, the pH of the saturated solution should also be measured and reported.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the determination of **amphetamine phosphate** solubility using the shake-flask method.

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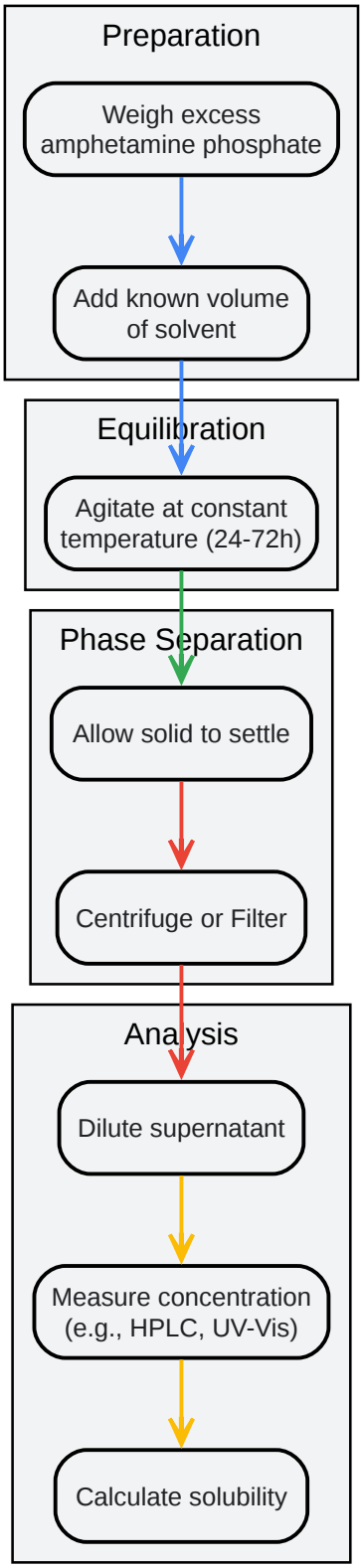

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Shake-Flask Solubility Determination Workflow

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